

Technical Guide: Structure Elucidation of Wilforlide B

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *welforlide B*

CAS No.: 84104-70-1

Cat. No.: B1199286

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Note on Nomenclature: This guide addresses the structure elucidation of Wilforlide B ($C_{30}H_{44}O_3$).^[1] The term "**Welforlide B**" appears in some queries as a typographic variant of this well-characterized triterpenoid isolated from *Tripterygium wilfordii*.^[1]

Executive Summary & Compound Identity

Wilforlide B is a pentacyclic triterpenoid belonging to the oleanane class.^[1] It is primarily isolated from the root bark of the Thunder God Vine (*Tripterygium wilfordii* Hook.^[1] f.), a plant historically used in Traditional Chinese Medicine (TCM) for its anti-inflammatory and immunosuppressive properties.^[1]

From a structural perspective, Wilforlide B is characterized by a rigid olean-12-ene skeleton oxidized at the C-3 and C-29 positions, forming a ketone and a

-lactone, respectively.^[1] Its elucidation represents a classic case study in natural product chemistry, requiring the integration of High-Resolution Mass Spectrometry (HR-MS) and 2D Nuclear Magnetic Resonance (NMR) to resolve the stereochemical complexities of the E-ring lactone.^[1]

Chemical Profile

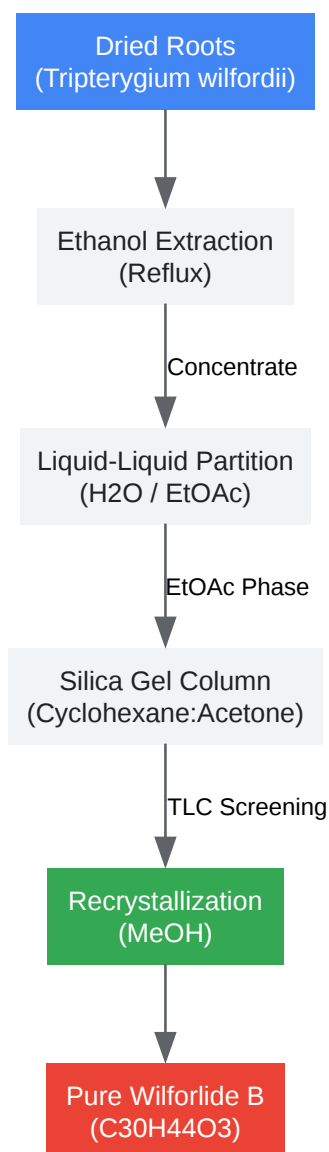
Property	Specification
	3-oxo-22
IUPAC Name	-hydroxyolean-12-en-29-oic acid
	-lactone
Molecular Formula	C ₃₀ H ₄₄ O ₃
Molecular Weight	452.67 g/mol
Scaffold	Oleanane (Pentacyclic Triterpene)
Key Functional Groups	Ketone (C-3), Trisubstituted Olefin (C-12), -Lactone (C-22/C-29)

Isolation Protocol

The isolation of Wilforlide B requires fractionation of the lipophilic components of *T. wilfordii*.^[1] The following protocol ensures high purity suitable for spectral analysis.

Step-by-Step Methodology

- **Extraction:** Air-dried roots (10 kg) are pulverized and extracted with 95% Ethanol (EtOH) under reflux (3 x 2h). The solvent is removed in vacuo to yield a crude residue.^[1]
- **Partitioning:** The crude extract is suspended in water and partitioned sequentially with Petroleum Ether (PE), Ethyl Acetate (EtOAc), and n-Butanol.^[1] Wilforlide B concentrates in the EtOAc fraction.^[1]
- **Silica Gel Chromatography:** The EtOAc fraction is subjected to a silica gel column (200–300 mesh), eluting with a gradient of Cyclohexane:Acetone (from 100:0 to 50:50).^[1]
- **Purification:** Fractions containing the target (monitored by TLC, visualized with 10% H₂SO₄/EtOH) are pooled. Final purification is achieved via recrystallization from MeOH or semi-preparative HPLC (C18 column, MeOH:H₂O 85:15).^[1]



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Figure 1: Isolation workflow for Wilforlide B from Tripterygium wilfordii roots.

Structural Elucidation (The Core)[1]

The structure is established through a deductive process, eliminating alternative isomers (e.g., ursane derivatives) and confirming the oxidation pattern.[1]

High-Resolution Mass Spectrometry (HR-MS)[1]

- Observation: ESI-MS or EI-MS shows a molecular ion peak

or

consistent with m/z 452.[1]

- Inference: The formula $C_{30}H_{44}O_3$ indicates a hydrogen deficiency index (HDI) of 9.[1]
 - 5 rings (oleanane skeleton) + 1 double bond + 2 carbonyls + 1 ring (lactone) = 9 degrees of unsaturation.[1]
 - This confirms the pentacyclic nature plus an additional ring formed by lactonization.[1]

Infrared Spectroscopy (IR)

- 1705 cm^{-1} : Characteristic of a six-membered ring ketone (C-3).[1]
- $1760\text{--}1775\text{ cm}^{-1}$: Characteristic of a
-lactone.[1] The high frequency rules out a
-lactone, confirming the 5-membered lactone ring involving C-29 and C-22.[1]

Nuclear Magnetic Resonance (NMR) Analysis

The 1D and 2D NMR data provide the connectivity map.[1]

A. The Oleanane Skeleton (^1H NMR)

The spectrum is dominated by methyl signals, a hallmark of triterpenes.[1]

- Methyls: Seven singlets in the high-field region ($0.80\text{--}1.30\text{ ppm}$).[1] This count distinguishes it from ursane types (which typically show doublets for C-29/C-30).[1]
- Olefin: A characteristic triplet-like signal at 5.30 ppm (H-12), confirming the double bond.[1]

B. Functional Group Placement (^{13}C NMR & HMBC)[1]

- Ketone (C-3): A signal at ~217 ppm.^[1] HMBC correlations from gem-dimethyls (C-23/C-24) to this carbonyl confirm its location at C-3.^[1]
- Lactone Carbonyl (C-29): A signal at ~180 ppm.^[1]
- Lactone Oxygenated Methine (C-22): A signal at ~78 ppm.^[1] The proton H-22 appears as a doublet of doublets.
- Connectivity: HMBC shows correlations from H-22 to C-29, establishing the lactone ring closure between the carboxylic acid at C-29 and the hydroxyl at C-22.^[1]

C. Stereochemistry (NOESY)

Determining the stereochemistry of the E-ring is the most critical step.^[1]

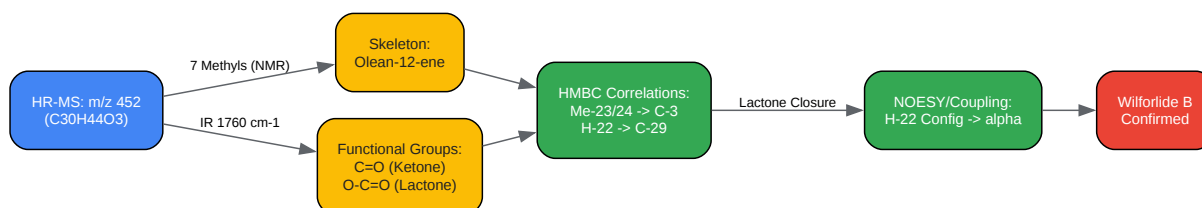
- C-22 Configuration: The coupling constants of H-22 (Hz) and NOESY correlations between H-22 and H-18 (or H-28) indicate the -orientation of the hydroxyl group (before lactonization), placing the lactone bridge in a specific spatial arrangement.^[1]
- Junctions: Cross-peaks confirm the trans-fused A/B, B/C, and C/D rings typical of oleananes.^[1]

Summary of NMR Data

Position	δC (ppm)	δH (ppm, mult, J in Hz)	Key HMBC (H \rightarrow C)
3	217.2	-	H-1, H-2, Me-23, Me-24
12	122.5	5.32 (t, 3.[1]5)	H-18, H-9
13	144.1	-	H-11, H-12, H-18, Me-27
22	78.5	4.45 (dd, 12.0, 4.[1]0)	H-18, H-21
29	179.8	-	H-19, H-22 (Weak)

Mechanistic Pathway & Logic Diagram

The following diagram illustrates the logical deduction pathway used to confirm the structure, specifically focusing on distinguishing the lactone position.



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Figure 2: Logic flow for the structural assignment of Wilforlide B.

References

- Duan, H., et al. (2001).[1][2] "Wilforlides A and B, new triterpene dimers from *Tripterygium wilfordii*." [1] *Tetrahedron*, 57(37), 8009-8016.[1] [Link\[1\]](#)

- Note: This primary paper describes the isolation and elucidation. While the title mentions "dimers," Wilforlide B is chemically defined in subsequent pharmacological literature as the C30 monomer described above.[1]
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- Zhu, Y. P. (1998).[1] Chinese Materia Medica: Chemistry, Pharmacology and Applications. Harwood Academic Publishers.[1] (General reference for Tripterygium triterpenoids).[1][3][4][5]
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- To cite this document: BenchChem. [Technical Guide: Structure Elucidation of Wilforlide B]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199286/docs#technical-guide-structure-elucidation-of-wilforlide-b>]

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